

A Comprehensive Technical Guide to 1-Methoxy-4-(methylsulfonyl)benzene

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Compound of Interest

Compound Name:	1-Methoxy-4-(methylsulfonyl)benzene
Cat. No.:	B1585040

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For Researchers, Scientists, and Drug Development Professionals

Core Identification and Chemical Identity

1-Methoxy-4-(methylsulfonyl)benzene is a sulfone compound characterized by a methoxy group and a methylsulfonyl group attached to a benzene ring at the para position.

Identifier	Value
IUPAC Name	1-methoxy-4-methylsulfonylbenzene[1]
CAS Number	3517-90-6[1][2]
Molecular Formula	C8H10O3S[1][2]
Molecular Weight	186.23 g/mol [1]

Synonyms: This compound is also known by several other names, including 4-Methylsulfonylanisole, p-Anisyl Methyl Sulfone, and p-Methoxyphenyl methyl sulfone.[2]

Chemical Structure:

Caption: 2D structure of **1-Methoxy-4-(methylsulfonyl)benzene**.

Physicochemical Properties

Understanding the physicochemical properties of **1-Methoxy-4-(methylsulfonyl)benzene** is crucial for its handling, application in experimental design, and for predicting its behavior in biological systems.

Property	Value	Source
Appearance	White to light yellow powder or crystals	
Purity	>98.0% (GC)	
Melting Point	118.0 to 122.0 °C	
InChI	InChI=1S/C8H10O3S/c1-11-7-3-5-8(6-4-7)12(2,9)10/h3-6H,1-2H3	[1] [2]
InChIKey	KAZUCVUGWMQGMC-UHFFFAOYSA-N	[1]
SMILES	COC1=CC=C(C=C1)S(=O)(=O)C	[1]

Synthesis and Mechanistic Insights

The synthesis of **1-Methoxy-4-(methylsulfonyl)benzene** typically involves the oxidation of the corresponding sulfide, 1-methoxy-4-(methylthio)benzene. This transformation is a cornerstone of organosulfur chemistry and provides a reliable route to the sulfone.

Experimental Protocol: Oxidation of 1-Methoxy-4-(methylthio)benzene

This protocol outlines a general procedure. Researchers should adapt concentrations, reaction times, and purification methods based on their specific experimental context and available instrumentation.

Step 1: Dissolution

- Dissolve 1-methoxy-4-(methylthio)benzene (1 equivalent) in a suitable organic solvent such as glacial acetic acid or dichloromethane in a round-bottom flask equipped with a magnetic stirrer.

Step 2: Addition of Oxidizing Agent

- Slowly add an oxidizing agent, such as hydrogen peroxide (H_2O_2) or meta-chloroperoxybenzoic acid (m-CPBA) (2.2 equivalents), to the solution. The addition should be done portion-wise or via a dropping funnel to control the exothermic reaction. The temperature should be maintained, often at room temperature or slightly below.

Step 3: Reaction Monitoring

- Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to confirm the consumption of the starting material.

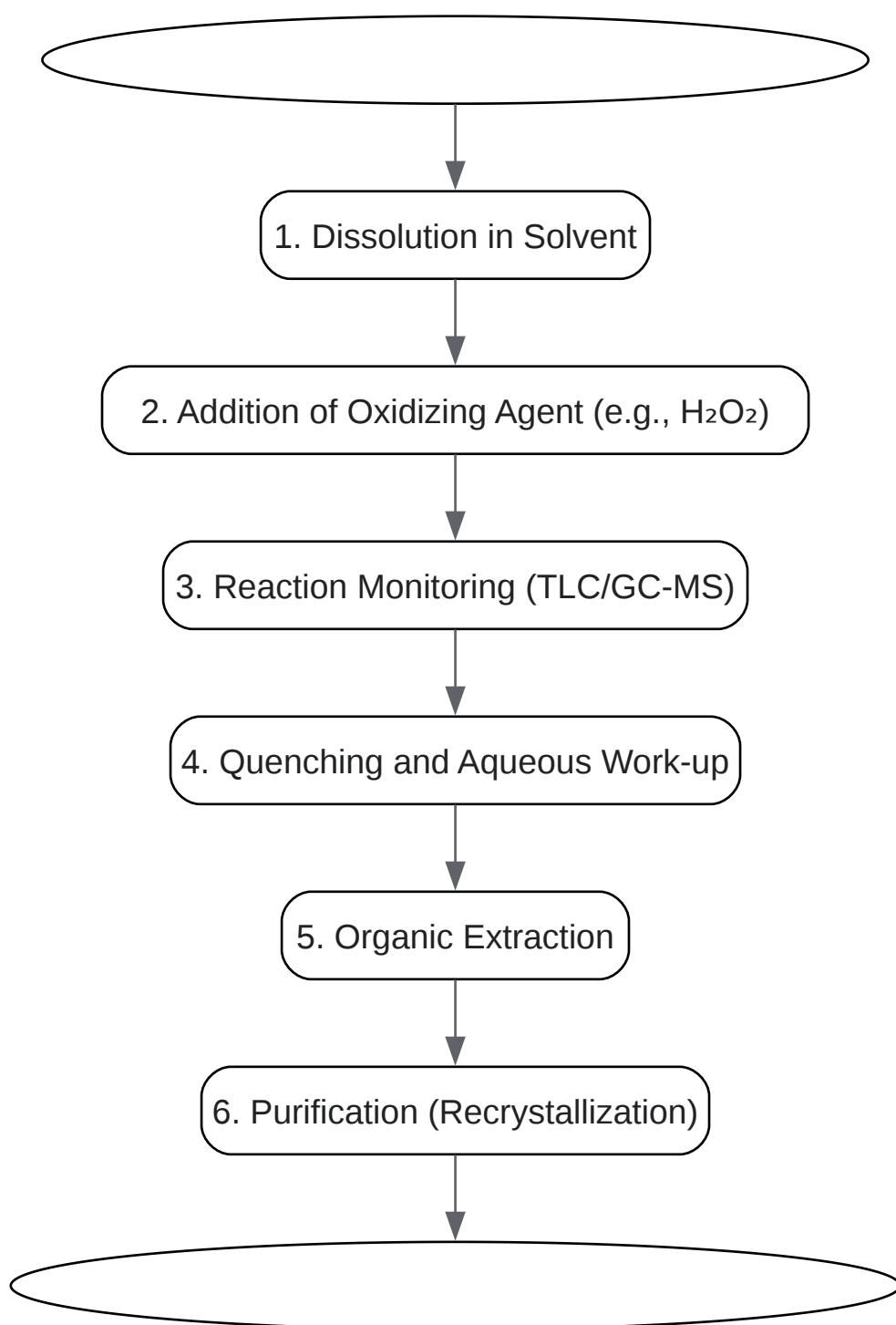
Step 4: Quenching and Work-up

- Once the reaction is complete, quench any excess oxidizing agent. For H_2O_2 , a saturated aqueous solution of sodium sulfite is effective. For m-CPBA, a wash with a saturated aqueous solution of sodium bicarbonate is typically used.
- Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.

Step 5: Purification

- Remove the solvent under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **1-Methoxy-4-(methylsulfonyl)benzene**.

Workflow Diagram:



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Caption: Synthetic workflow for **1-Methoxy-4-(methylsulfonyl)benzene**.

Applications in Drug Discovery and Development

The methylsulfonylbenzene moiety is a key pharmacophore in a variety of biologically active molecules. The presence of the electron-withdrawing sulfonyl group and the electron-donating methoxy group creates a unique electronic environment that can influence a molecule's interaction with biological targets.

- Scaffold for Medicinal Chemistry: **1-Methoxy-4-(methylsulfonyl)benzene** serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. Its structure can be readily modified at various positions to explore structure-activity relationships (SAR).
- Bioisosteric Replacement: The sulfone group can act as a bioisostere for other functional groups, such as ketones or sulfoxides, allowing for the fine-tuning of a drug candidate's pharmacokinetic and pharmacodynamic properties.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **1-Methoxy-4-(methylsulfonyl)benzene**.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.^[3]

Conclusion

1-Methoxy-4-(methylsulfonyl)benzene is a compound of significant interest to the scientific community, particularly those involved in synthetic and medicinal chemistry. Its well-defined properties and versatile reactivity make it a valuable tool in the design and synthesis of novel molecules with potential therapeutic value. A thorough understanding of its chemical identity, synthesis, and handling is paramount for its effective and safe utilization in a research and development setting.

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